

physical properties of dichloromethyloctylsilane (boiling point, density)

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Compound of Interest

Compound Name: *Silane, dichloromethyloctyl-*

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Technical Guide: Physicochemical Properties of Dichloromethyloctylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of dichloromethyloctylsilane, specifically its boiling point and density. The information is presented to support research, development, and application activities where this organosilane is utilized.

Core Physical Properties of Dichloromethyloctylsilane

Dichloromethyloctylsilane, also known as n-octylmethyldichlorosilane, is a reactive organosilane compound. Its physical characteristics are crucial for handling, reaction setup, and modeling in various chemical processes.

Data Presentation

The following table summarizes the reported boiling point and density of dichloromethyloctylsilane from various sources. It is important to note the conditions under which these values were determined, as they can significantly influence the measurements.

Physical Property	Value	Conditions	Source
Boiling Point	234 °C	Atmospheric Pressure (Lit.)	Chem-ImpeX[1]
94 °C	6 mm Hg	Gelest, Inc.[2], Hubei Co-Formula Material Tech Co.,Ltd.[3]	
~237 °C	Standard Atmospheric Pressure	Online Chemical Supplier[4]	
~234 °C	Standard Pressure	Online Chemical Supplier[5]	
Density	0.97 g/mL	Not Specified	Chem-ImpeX[1]
Relative Density	0.9761	Not Specified	Gelest, Inc.[2]
Specific Gravity	0.9761	Not Specified	Hubei Co-Formula Material Tech Co.,Ltd. [3]
Density	~0.92 g/cm ³	25 °C	Online Chemical Supplier[4]
Density	~0.91 g/cm ³	Not Specified	Online Chemical Supplier[5]

Experimental Protocols

The following sections detail generalized methodologies for the determination of boiling point and density, applicable to liquid organosilanes like dichloromethyloctylsilane. These protocols are based on standard laboratory techniques.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like dichloromethyloctylsilane, which is sensitive to moisture, the determination should be carried out under a dry, inert atmosphere.

Apparatus:

- Round-bottom flask
- Distillation head with a condenser
- Thermometer or temperature probe
- Receiving flask
- Heating mantle
- Inert gas source (e.g., Nitrogen or Argon)
- Schlenk line or similar apparatus for handling air-sensitive compounds

Procedure:

- The distillation apparatus is assembled and dried thoroughly in an oven or by flame-drying under vacuum.
- A sample of dichloromethyloctylsilane is transferred to the round-bottom flask under an inert atmosphere.
- The system is flushed with the inert gas.
- The sample is heated gently using the heating mantle.
- The temperature is monitored as the liquid begins to boil and the vapor condenses.
- The boiling point is recorded as the stable temperature at which the liquid is actively distilling.
- For vacuum distillation (as for the 94 °C at 6 mm Hg value), the procedure is similar, but a vacuum pump is connected to the system, and the pressure is carefully controlled and monitored.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.

Apparatus:

- Pycnometer (of a known volume)
- Analytical balance
- Constant temperature bath
- Syringe or pipette for liquid transfer (in a dry environment)

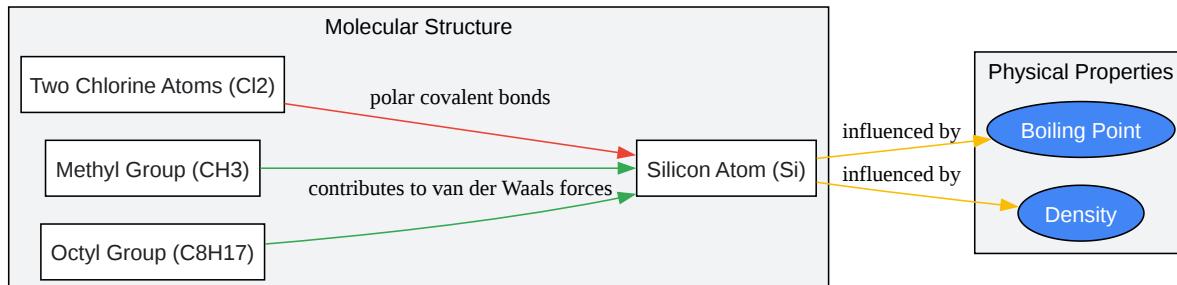
Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.
- The pycnometer is filled with the dichloromethyloctylsilane sample in a dry environment to avoid reaction with atmospheric moisture. Care is taken to avoid trapping air bubbles.
- The filled pycnometer is placed in a constant temperature bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark.
- The exterior of the pycnometer is carefully cleaned and dried.
- The mass of the filled pycnometer is measured.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

Logical Relationships

The physical properties of dichloromethyloctylsilane are a direct consequence of its molecular structure. The following diagram illustrates this relationship.

Relationship between Molecular Structure and Physical Properties of Dichloromethyloctylsilane

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Caption: Molecular structure influencing the physical properties of dichloromethyloctylsilane.

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- To cite this document: BenchChem. [physical properties of dichloromethyloctylsilane (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082117#physical-properties-of-dichloromethyloctylsilane-boiling-point-density]

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